

# Technical Guide: Shelf Life and Recommended Storage of Basic Red 18:1

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Basic red 18:1

Cat. No.: B15554426

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the recommended storage conditions and shelf life for the cationic azo dye, **Basic Red 18:1**. Adherence to these guidelines is crucial for maintaining the integrity, stability, and performance of the compound in research and development applications.

## Quantitative Data Summary

The following table summarizes the key storage and stability parameters for **Basic Red 18:1** based on available safety data sheets and supplier information.

Parameter	Recommendation	Source(s)
Physical Form	Powder	[1][2][3]
Shelf Life	2 years	[1][2]
Storage Temperature	Cool, dry place.[4][5] For solutions, long-term storage at 2-8°C is recommended.[6]	[4][5][6]
Storage Atmosphere	Dry, well-ventilated area.[1][4]	[1][4]
Container	Tightly closed, light-resistant container.[4][5]	[4][5]
Chemical Stability	Stable under normal temperatures and pressures. [5] However, some sources indicate no available data on chemical stability.[4]	[4][5]
Conditions to Avoid	Incompatible materials, excess heat, strong oxidants, dust formation, and moisture.[4][5]	[4][5]
Incompatible Materials	Strong oxidizing agents, strong reducing agents.[5] Store apart from foodstuff containers.[4]	[4][5]

## Experimental Protocols

Detailed experimental protocols for determining the shelf life and stability of **Basic Red 18:1** are not extensively published in the public domain. The stability information provided by manufacturers is typically derived from internal standard operating procedures, which are often proprietary.

Generally, stability testing for a chemical compound like **Basic Red 18:1** would involve subjecting the substance to a range of environmental conditions over a predetermined period. Key parameters that would be monitored include:

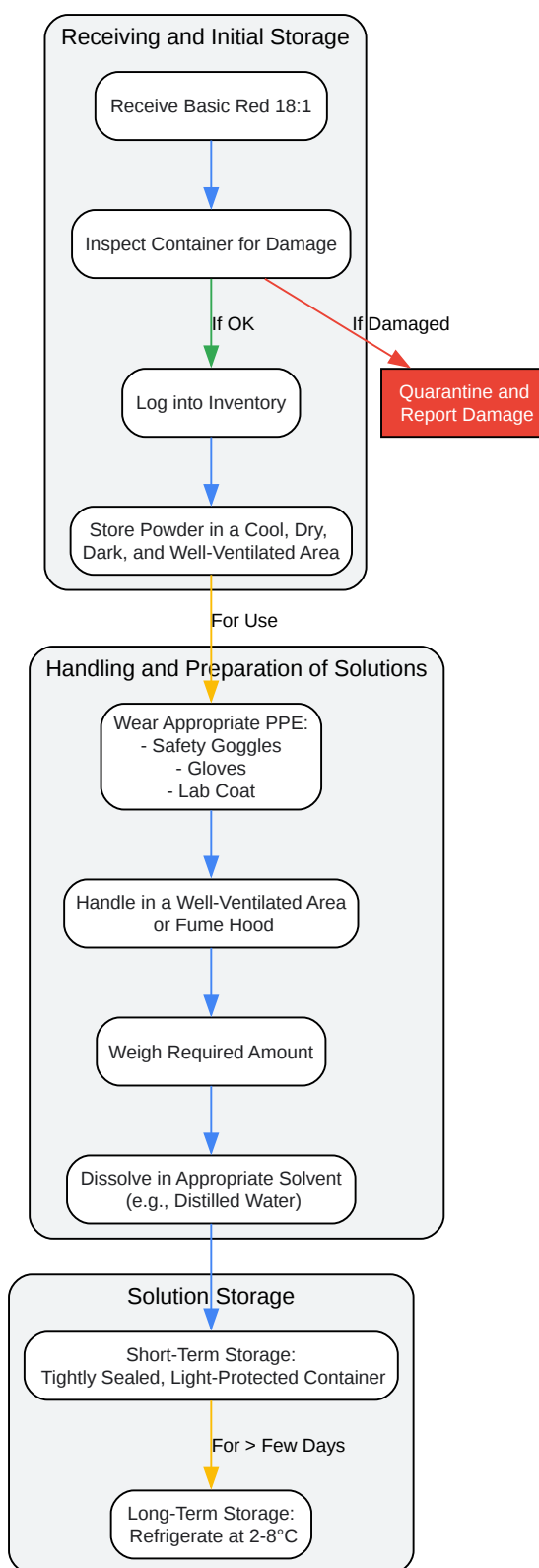
- Appearance and Physical Properties: Color, clarity (for solutions), and morphology.
- Purity: Assessed using techniques such as High-Performance Liquid Chromatography (HPLC) to detect and quantify any degradation products.
- Spectroscopic Properties: Changes in the UV-Visible absorption spectrum can indicate degradation of the chromophore.

A generalized workflow for a stability study would follow these steps:

- Initial Characterization: The pristine compound is fully characterized to establish baseline data for purity, appearance, and spectral properties.
- Sample Storage: Aliquots of the compound are stored under various conditions (e.g., different temperatures, humidity levels, and light exposures).
- Time-Point Analysis: At regular intervals, samples from each storage condition are withdrawn and re-analyzed.
- Data Evaluation: The data collected at each time point is compared to the initial baseline to determine the rate and nature of any degradation.

## Recommended Storage and Handling Workflow

The following diagram illustrates the recommended workflow for the proper storage and handling of **Basic Red 18:1** to ensure its stability and minimize safety risks.



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Caption: Recommended workflow for receiving, storing, and handling **Basic Red 18:1**.

This guide is intended to provide a summary of the available information on the shelf life and storage of **Basic Red 18:1**. For detailed safety and handling procedures, always refer to the specific Safety Data Sheet (SDS) provided by the manufacturer.

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## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)